

(E/Z)-CCR-11: A Selective CD38 Inhibitor for Immunostimulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E/Z)-CCR-11

Cat. No.: B606544

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An In-Depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(E/Z)-CCR-11**, a selective inhibitor of the cyclase activity of CD38. The document details its mechanism of action, quantitative inhibitory data, and the experimental protocols used for its characterization. **(E/Z)-CCR-11** has been identified as "Compound 12" in foundational research and is notable for its ability to increase cellular NAD⁺ levels and stimulate interferon-gamma (IFN- γ) production, highlighting its potential as an immunostimulatory agent.

Core Concepts and Mechanism of Action

CD38 is a transmembrane glycoprotein with dual enzymatic functions: an ADP-ribosyl cyclase and a cADPR hydrolase.[1] These activities are crucial in regulating intracellular calcium signaling and NAD⁺ metabolism. By catalyzing the conversion of NAD⁺ to cyclic ADP-ribose (cADPR) and adenosine diphosphate-ribose (ADPR), CD38 is a key consumer of cellular NAD⁺. [2] A decline in NAD⁺ levels is associated with various age-related and metabolic diseases.

(E/Z)-CCR-11, also referred to as Compound 12, has been identified as a selective inhibitor of the CD38 cyclase function.[2] By specifically blocking this enzymatic activity, **(E/Z)-CCR-11** prevents the degradation of NAD⁺, leading to an increase in intracellular NAD⁺ (specifically, its reduced form, NADH) levels.[2] Elevated NAD⁺ can, in turn, enhance the activity of NAD⁺-

dependent enzymes and influence cellular metabolic and signaling pathways. Furthermore, treatment of peripheral blood mononuclear cells (PBMCs) with **(E/Z)-CCR-11** has been shown to increase the production of the pro-inflammatory cytokine interferon-gamma (IFN- γ), suggesting a role in modulating immune responses.^[2]

Quantitative Data Summary

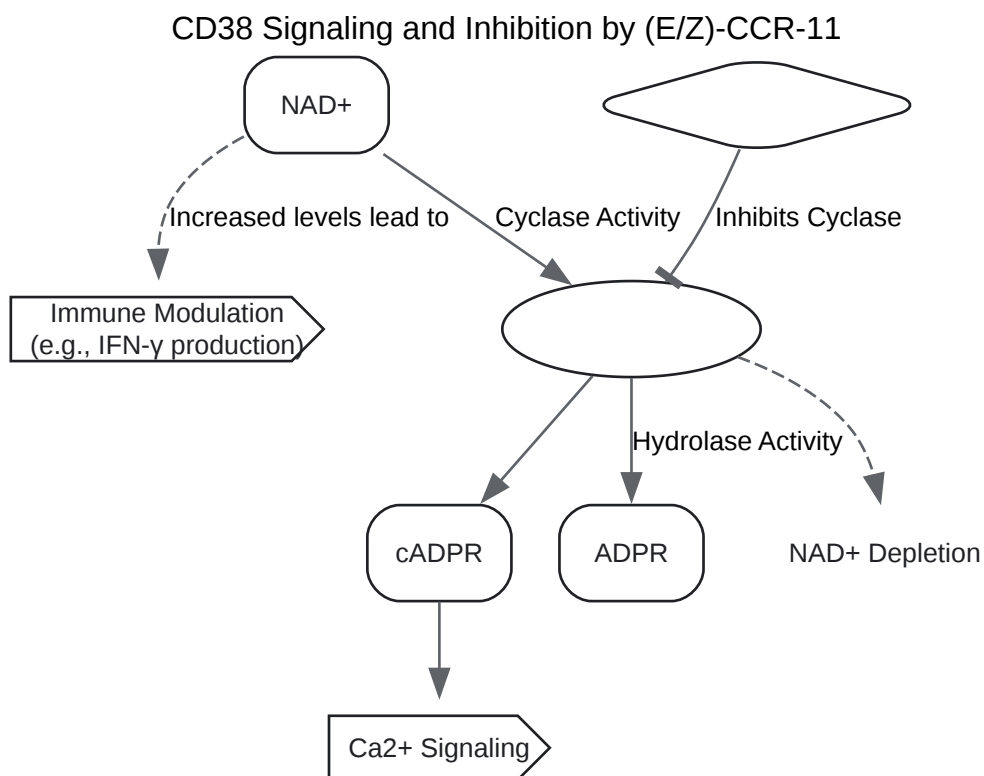
The inhibitory activity and cellular effects of **(E/Z)-CCR-11** are summarized in the tables below.

Inhibitory Activity of (E/Z)-CCR-11 (Compound 12)	
Target Enzyme	CD38 Cyclase
IC50	20.8 μ M
Selectivity	>100 μ M against CD38 Hydrolase

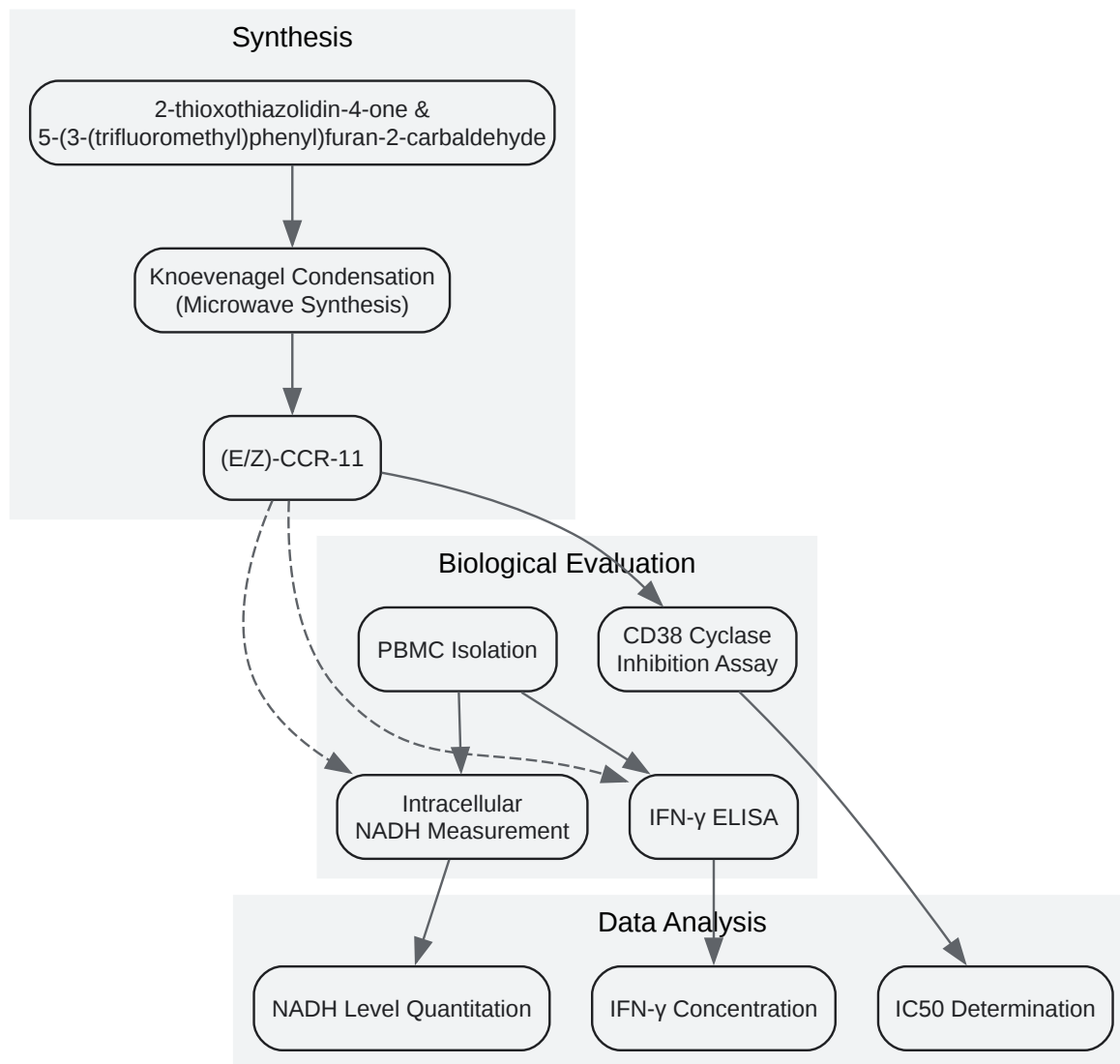
Cellular Effects of (E/Z)-CCR-11 (Compound 12) in Activated PBMCs	
Effect on NADH+ Levels (at 1 μ M)	82.0% increase at 0.5 hours
Effect on Interferon- γ Levels (at 10 μ M)	Significant increase at 48 hours and 12 days

Signaling and Experimental Workflow Diagrams

CD38 Signaling Pathway and Inhibition by (E/Z)-CCR-11



Workflow for (E/Z)-CCR-11 Characterization



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References

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- 2. Selective targeting of CD38 hydrolase and cyclase activity as an approach to immunostimulation - RSC Advances (RSC Publishing) [pubs.rsc.org]
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Phone: (601) 213-4426
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